

3-Methylphthalic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Methylphthalic acid

Cat. No.: B1208027

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CAS Number: 37102-74-2

This technical guide provides an in-depth overview of **3-Methylphthalic acid**, a key chemical intermediate. The information is tailored for researchers, scientists, and professionals in the field of drug development, presenting its chemical and physical properties, synthesis and purification protocols, and its role in the synthesis of biologically active molecules.

Core Properties and Data

3-Methylphthalic acid is an aromatic dicarboxylic acid. While it is a valuable compound, its anhydride, 3-methylphthalic anhydride, is more commonly available and serves as the primary precursor for the acid. The acid is often generated in situ or as a distinct step from the hydrolysis of the anhydride.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Methylphthalic acid** and its corresponding anhydride for easy comparison.

Property	3-Methylphthalic Acid	3-Methylphthalic Anhydride
CAS Number	37102-74-2[1]	4792-30-7[2][3][4][5]
Molecular Formula	C ₉ H ₈ O ₄ [1]	C ₉ H ₆ O ₃ [2][5]
Molecular Weight	180.16 g/mol [1]	162.14 g/mol [2][5]
Appearance	Solid	White to pale yellow crystalline powder[3][4][6]
Boiling Point	375.9 °C[1]	315.6 °C at 760 mmHg[3]
Melting Point	Not available	112-121 °C[5][6]
Solubility	Reacts with water to form the acid[2][3]	Reacts with water[2][3]

Synthesis and Purification Protocols

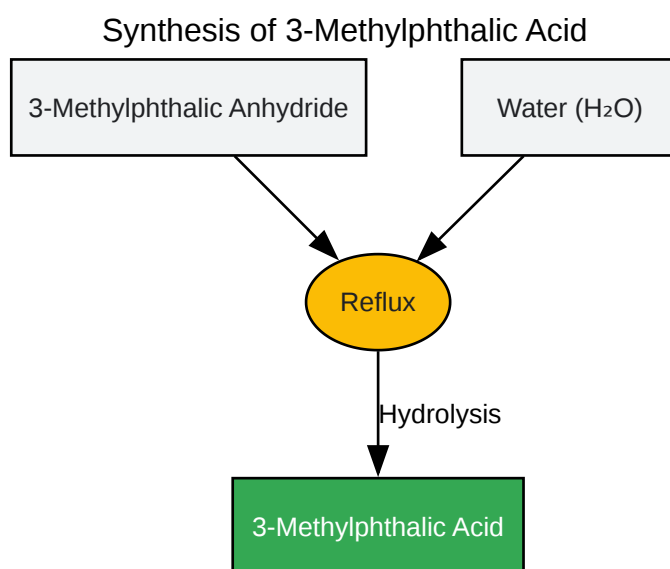
Synthesis of 3-Methylphthalic Acid via Hydrolysis of 3-Methylphthalic Anhydride

The primary route to **3-Methylphthalic acid** is through the hydrolysis of 3-methylphthalic anhydride. This reaction involves the cleavage of the anhydride ring by water to form the dicarboxylic acid.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, add 3-methylphthalic anhydride.
- **Hydrolysis:** Add a stoichiometric excess of deionized water to the flask. The hydrolysis of phthalic anhydride, a similar compound, is often catalyzed by a strong acid like sulfuric or hydrochloric acid.[7]
- **Heating:** Heat the mixture to reflux. The reaction progress can be monitored by the dissolution of the anhydride.

- **Cooling and Crystallization:** Once the reaction is complete, allow the solution to cool slowly to room temperature to facilitate the crystallization of **3-Methylphthalic acid**. Further cooling in an ice bath can maximize the yield.
- **Isolation:** Collect the crystalline product by vacuum filtration.
- **Drying:** Dry the isolated solid, for instance, by pressing it between filter papers and then allowing it to air-dry or by using a desiccator.



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Caption: Synthesis of **3-Methylphthalic Acid**.

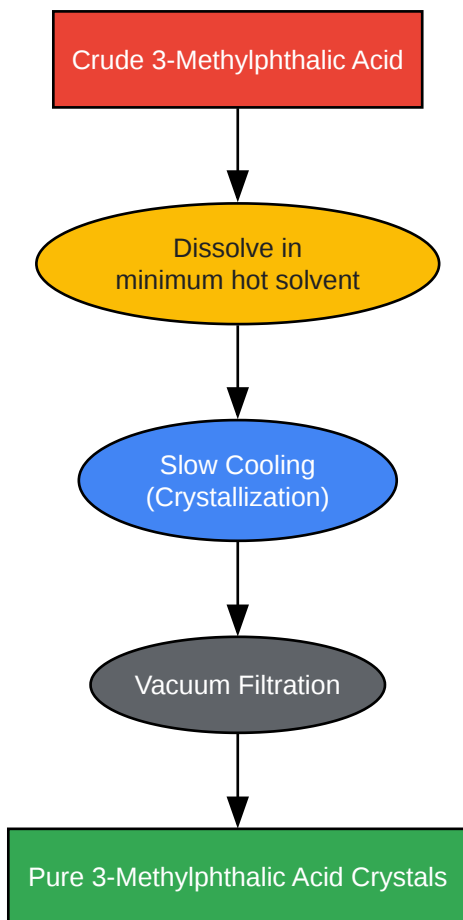
Purification by Recrystallization

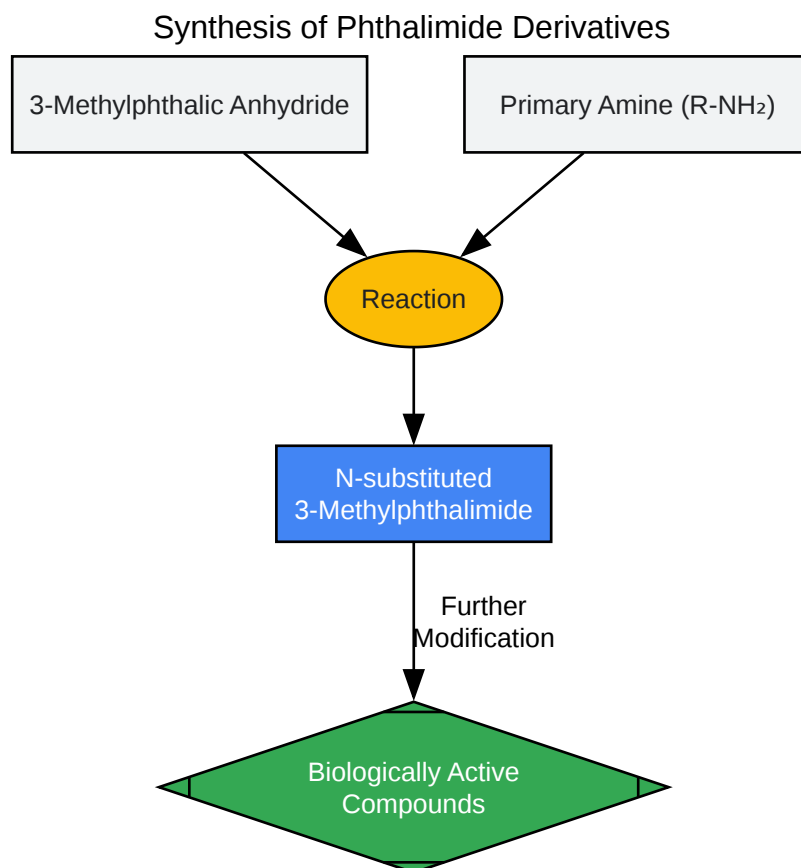
Recrystallization is a standard method for purifying solid organic compounds. The choice of solvent is crucial and should be one in which the compound is highly soluble at high temperatures and poorly soluble at low temperatures.

Experimental Protocol:

- Solvent Selection: While specific solubility data for **3-Methylphthalic acid** is not readily available, water is a common solvent for the recrystallization of similar aromatic carboxylic acids like phthalic acid.
- Dissolution: In an Erlenmeyer flask, add the crude **3-Methylphthalic acid** and a minimum amount of near-boiling water to just dissolve the solid.
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot gravity filtration to remove them.
- Crystallization: Allow the hot, saturated solution to cool slowly to room temperature, which promotes the formation of pure crystals. Subsequently, cool the flask in an ice bath to maximize the crystal yield.
- Isolation: Collect the purified crystals by vacuum filtration.
- Washing: Wash the crystals with a small amount of ice-cold solvent to remove any remaining soluble impurities.
- Drying: Dry the purified crystals to a constant weight.

Purification of 3-Methylphthalic Acid





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